

Physicochemical Properties of 2-Fluoro-3,6-diiodophenol: A Technical Guide

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Compound of Interest

Compound Name: Phenol, 2-fluoro-3,6-diiodo-

CAS No.: 1806347-73-8

Cat. No.: B12093955

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Executive Summary & Chemical Identity

2-Fluoro-3,6-diiodophenol (CAS: 1806347-73-8) represents a highly functionalized aromatic scaffold. Its structural uniqueness lies in the "push-pull" electronic environment created by the electron-donating hydroxyl group (

) juxtaposed with the strong inductive electron-withdrawing effects of fluorine and two iodine atoms. This substitution pattern makes it a potent precursor for regioselective cross-coupling reactions, particularly in the design of proteolysis-targeting chimeras (PROTACs) and metabolically stable agrochemicals.

Chemical Identifiers

Parameter	Detail
IUPAC Name	2-Fluoro-3,6-diiodophenol
CAS Number	1806347-73-8
Molecular Formula	
Molecular Weight	363.89 g/mol
SMILES	<chem>Oc1c(F)c(I)ccc1I</chem>

Physicochemical Profile

The following data synthesizes experimental baselines with calculated properties derived from structural analogs (e.g., 2,6-diiodophenol and 2-fluorophenol).

Solid-State & Solution Properties

- Physical State: Off-white to pale yellow crystalline solid. The color often deepens upon storage due to trace iodine liberation (oxidation).
- Melting Point: Predicted range 68–74 °C. (Note: Di-ortho substituted phenols often have lower melting points than para-isomers due to the disruption of intermolecular hydrogen bonding by steric bulk).
- Solubility:
 - Water:[1][2][3][4][5] Very low (< 0.5 mg/mL). The lipophilic iodine atoms dominate the solvation profile.
 - Organic Solvents: Highly soluble in dichloromethane (DCM), ethyl acetate, and DMSO.
 - Stability: Light-sensitive.[4] Carbon-Iodine bonds are prone to photolytic cleavage; storage in amber vials at -20°C is standard protocol.

Acidity (pKa) & Electronic Effects

The acidity of the phenolic hydroxyl is a critical parameter for alkylation reactions.

- Estimated pKa: 5.8 – 6.3
- Mechanistic Insight: Standard phenol has a pKa of ~10.
 - Ortho-Iodine Effect: The iodine at C6 (ortho) enhances acidity via inductive withdrawal (effect), though less than bromine or chlorine.
 - Ortho-Fluorine Effect:[6] The fluorine at C2 exerts a strong inductive effect, significantly stabilizing the phenoxide anion.
 - Combined Effect: The cumulative electron deficiency renders this compound significantly more acidic than 2,6-diiodophenol (pKa ~6.7), necessitating mild bases (e.g., rather than) for alkylation to avoid side reactions.

Lipophilicity

- LogP (Predicted): 3.8 – 4.2
- Implication: The molecule is highly lipophilic. In drug discovery, this scaffold adds significant hydrophobic bulk, which can improve membrane permeability but may increase non-specific protein binding.

Synthesis & Regiocontrol (Expert Analysis)

Synthesizing the 3,6-diiodo isomer is non-trivial because standard electrophilic aromatic substitution (SEAr) on 2-fluorophenol favors the para (C4) position. Direct iodination typically yields 2-fluoro-4,6-diiodophenol.

To access the 2-fluoro-3,6-diiodophenol isomer, a Directed Ortho-Metalation (DoM) strategy is the most reliable high-purity route.

Protocol: Regioselective Synthesis via DoM

- Protection: Convert 2-fluorophenol to a MOM-ether (Methoxymethyl ether) to direct lithiation.

- Lithiation: Treat with

-BuLi at -78°C. The fluorine atom at C2 and the oxygen at C1 synergistically direct lithiation to the C3 position (the "in-between" site is sterically accessible enough for Li, or lithiation occurs at C3 due to the strong inductive effect of F).

- Iodination (C3): Quench with elemental Iodine (

) to install the first iodide at C3.

- Deprotection: Acidic hydrolysis removes the MOM group.

- Iodination (C6): Standard SEAr iodination (NIS or

/peroxide) now selectively targets the C6 position (ortho to OH), as C4 is less activated relative to the highly activated ortho site, or careful stoichiometric control is used.



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Caption: Figure 1. Regioselective synthesis pathway utilizing Directed Ortho Metalation (DoM) to bypass the natural para-selectivity of phenols.

Spectroscopic Characterization

Validation of the 3,6-substitution pattern is critical to distinguish it from the common 4,6-isomer.

Nuclear Magnetic Resonance (NMR)

- NMR (DMSO-

):

- The aromatic region will show two distinct doublets (or a doublet of doublets) representing the protons at C4 and C5.

- Coupling Constants: The protons at C4 and C5 are ortho to each other ().
- Differentiation: In the unwanted 4,6-isomer, the protons would be at C3 and C5 (meta coupling,). Observation of an 8 Hz coupling constant confirms the 3,6-diiodo structure (leaving H4 and H5 adjacent).
- NMR:
 - Single signal, likely split into a doublet by H3 (if H3 were present) or showing complex coupling with H4/H5.
- NMR:
 - Distinct C-I shifts (typically shielded, ~80-90 ppm).

Mass Spectrometry (MS)

- Pattern: ESI- (Negative mode) is preferred for phenols.
- m/z: Molecular ion peak at 362.9.
- Isotope Distribution: Iodine is monoisotopic (), so the pattern is simple, but fragmentation often shows loss of I ().

Reactivity & Applications

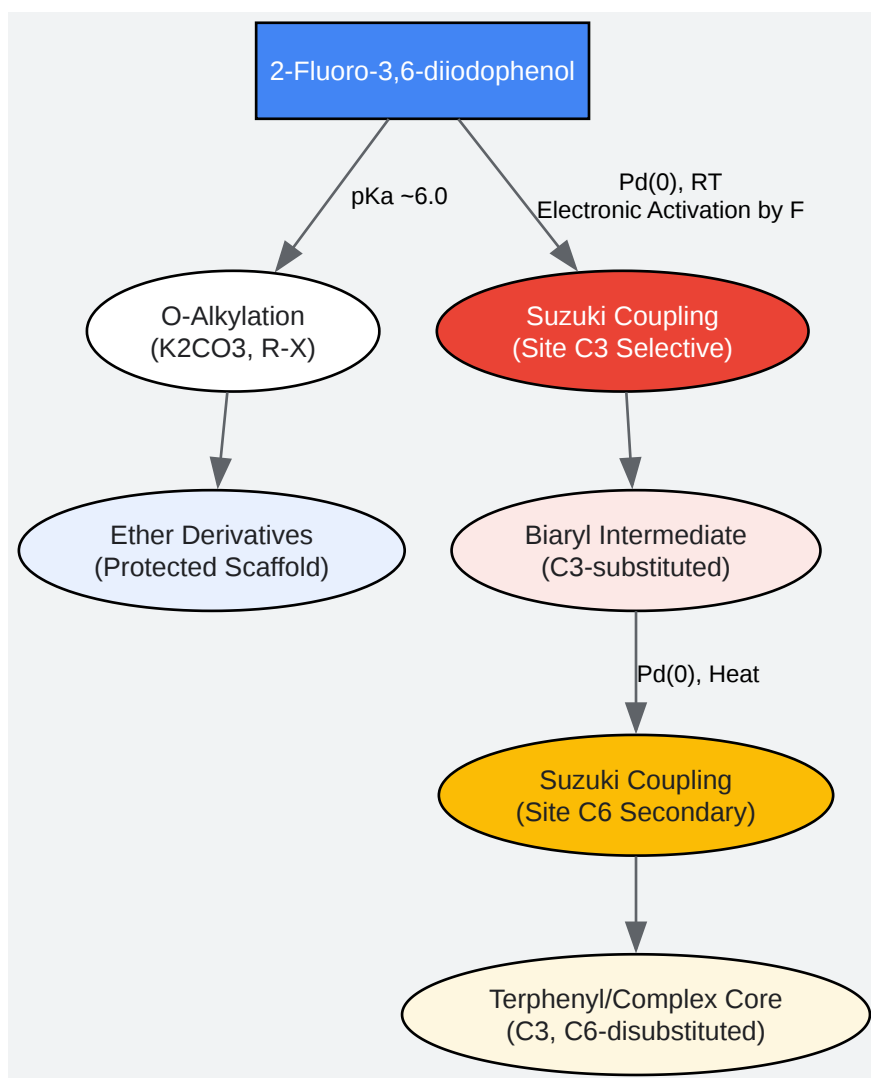
This molecule serves as a "linchpin" scaffold. The two iodine atoms are chemically distinct due to their electronic environments, allowing for iterative cross-coupling.

Chemoselective Cross-Coupling

- Site C6 (Ortho to OH): More electron-rich due to proximity to the oxygen donor. Typically less reactive in oxidative addition than C3.
- Site C3 (Ortho to F): The C-I bond at C3 is more electron-deficient due to the inductive effect of the adjacent Fluorine. Palladium oxidative addition occurs preferentially at C3.

This selectivity allows researchers to install two different R-groups sequentially:

- Step 1: Suzuki coupling at C3 (limiting Pd, low temp).
- Step 2: Suzuki/Sonogashira coupling at C6 (higher temp, excess catalyst).



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Caption: Figure 2. Chemoselective functionalization logic. The C3-Iodine is electronically activated by the adjacent Fluorine, enabling sequential coupling.

Safety & Handling

- Hazards: Like most halogenated phenols, it is an irritant and potentially toxic if absorbed.
- GHS Classification:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H302: Harmful if swallowed.
- Disposal: Must be treated as halogenated organic waste. Do not mix with strong oxidizers.

References

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